

Physical and chemical properties of 3,3-Dibromopropenoic acid

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Compound of Interest

Compound Name: 3,3-Dibromopropenoic acid

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In-Depth Technical Guide to 3,3-Dibromopropenoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,3-Dibromopropenoic acid, also known as 3,3-dibromoacrylic acid, is a halogenated unsaturated carboxylic acid. Its chemical structure, featuring a reactive carbon-carbon double bond and two bromine atoms at the terminal carbon, makes it a subject of interest in organic synthesis and as a potential building block for more complex molecules. This technical guide provides a comprehensive overview of the known physical and chemical properties of **3,3-Dibromopropenoic acid**, including its synthesis, spectral characterization, and reactivity.

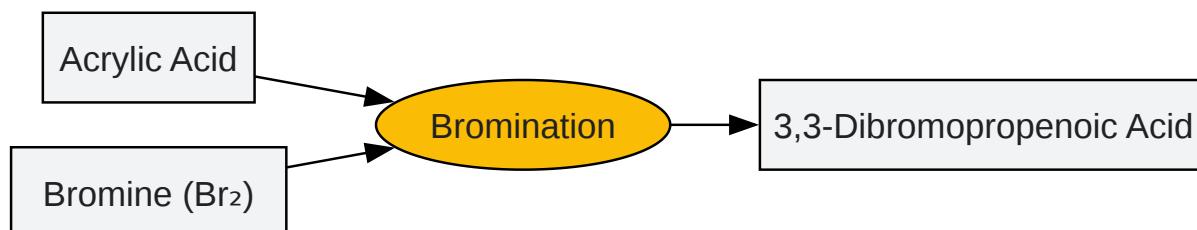
Chemical and Physical Properties

3,3-Dibromopropenoic acid is a white crystalline solid.^[1] The quantitative physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	$C_3H_2Br_2O_2$	[1]
Molecular Weight	229.85 g/mol	ChemBK
CAS Number	1578-21-8	[1]
Appearance	White crystalline solid	[1]
Melting Point	152-154 °C	[1]
Solubility	Soluble in water, alcohols, and ether solvents	[1]

Synthesis

A general method for the synthesis of **3,3-Dibromopropenoic acid** involves the bromination of acrylic acid.[\[1\]](#)



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General synthesis pathway for **3,3-Dibromopropenoic acid**.

Experimental Protocol: General Bromination of Acrylic Acid

While a detailed, peer-reviewed protocol specifically for **3,3-dibromopropenoic acid** is not readily available in the searched literature, a general procedure for the bromination of acrylic acid can be outlined. It is crucial to note that this is a generalized representation and optimization would be required for safety and yield.

Materials:

- Acrylic Acid
- Liquid Bromine
- An appropriate solvent (e.g., a non-reactive chlorinated solvent)

Procedure:

- Dissolve acrylic acid in a suitable solvent in a reaction vessel equipped with a dropping funnel and a stirrer.
- Cool the mixture in an ice bath.
- Slowly add liquid bromine dropwise to the stirred solution. The reaction is exothermic and the temperature should be carefully monitored and controlled.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for a specified period to ensure complete reaction.
- The reaction mixture would then typically undergo a work-up procedure which may include washing with a reducing agent (e.g., sodium bisulfite solution) to remove excess bromine, followed by extraction and purification steps.
- Purification of the solid product would likely be achieved by recrystallization from a suitable solvent.

Safety Precautions: Bromine is a highly corrosive and toxic substance. This reaction should be performed in a well-ventilated fume hood with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.

Spectral Data

Detailed spectral data for **3,3-Dibromopropenoic acid** is limited in the available literature. However, a ^{13}C NMR spectrum has been reported.

^{13}C NMR Spectroscopy

A ^{13}C NMR spectrum for 3,3-Dibromo-acrylic acid is available in the SpectraBase database.[\[2\]](#)

[\[3\]](#) The spectrum was recorded in DMSO.[\[2\]](#)

Reactivity and Stability

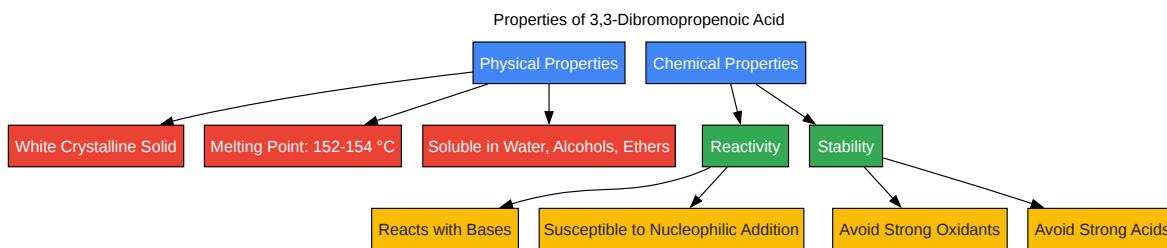
3,3-Dibromopropenoic acid is described as an irritating and corrosive compound.[\[1\]](#) Due to the presence of the carboxylic acid group and the activated double bond, it is expected to exhibit reactivity typical of these functional groups.

General Reactivity:

- With Bases: As a carboxylic acid, it will react with bases to form the corresponding carboxylate salt.
- With Oxidizing Agents: Contact with strong oxidizing agents should be avoided.[\[1\]](#)
- Nucleophilic Addition: The electron-withdrawing carboxylic acid group and bromine atoms are expected to make the double bond susceptible to nucleophilic attack.

Stability:

- Avoid contact with strong acids.[\[1\]](#)
- General safe handling procedures for corrosive organic acids should be followed.



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